

Technical Support Center: Poly-DL-Lysine Solutions

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Compound of Interest

Compound Name: Lysine hydrochloride, DL-

Cat. No.: B555938

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals prevent the aggregation of poly-DL-lysine in solution.

Frequently Asked Questions (FAQs)

Q1: What are the common causes of poly-DL-lysine aggregation in solution?

A1: Poly-DL-lysine aggregation can be triggered by several factors, including improper pH, the use of non-sterile water which can lead to microbial growth, and inappropriate storage conditions such as repeated freeze-thaw cycles.[1][2] The molecular weight of the poly-DL-lysine can also play a role, with higher molecular weight polymers being more viscous and potentially more prone to aggregation.[3][4][5]

Q2: What is the recommended solvent for dissolving poly-DL-lysine?

A2: Sterile, tissue culture-grade water is the most commonly recommended solvent for dissolving poly-DL-lysine.[6][7][8][9] For certain applications, particularly surface coating, phosphate-buffered saline (PBS) or borate buffer at a pH of 8.5 can also be used to improve solubility and coating efficiency.[7][10]

Q3: How should I properly store my poly-DL-lysine stock solution to prevent aggregation?

A3: For short-term storage (a few days to two weeks), sterile solutions can be stored at 2-8°C. [2][3][11][12] For long-term storage (up to 2-3 months), it is recommended to aliquot the solution into sterile tubes and store them at -20°C. [2][3][7] It is crucial to avoid repeated freeze-thaw cycles, as this can promote aggregation. [2] Do not store in a frost-free freezer. [2]

Q4: Can I sterilize my poly-DL-lysine solution? If so, how?

A4: Yes, sterilization is recommended, especially for cell culture applications. The preferred method is sterile filtration through a 0.22-micron filter. [7][13] Autoclaving is not recommended as it can degrade the polymer. [4][5][14] For coated surfaces, sterilization can be achieved by exposure to UV light overnight. [4][5][14]

Q5: Does the molecular weight of poly-DL-lysine affect its tendency to aggregate?

A5: While not explicitly stated as causing aggregation, the molecular weight of poly-DL-lysine does affect the viscosity of the solution. [3][4][5] Higher molecular weight polymers (>300 kDa) create more viscous solutions, which may be more challenging to handle and could indirectly contribute to aggregation issues if not properly dissolved. [14] Lower molecular weight versions (30-70 kDa) are less viscous and easier to work with. [3][14]

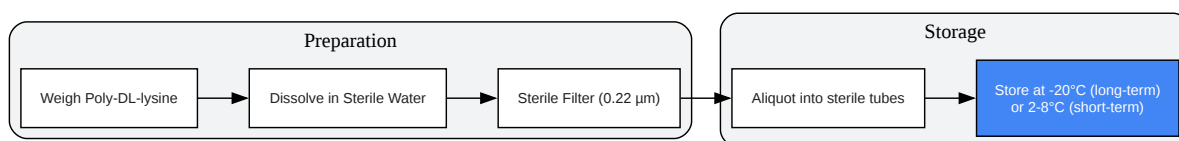
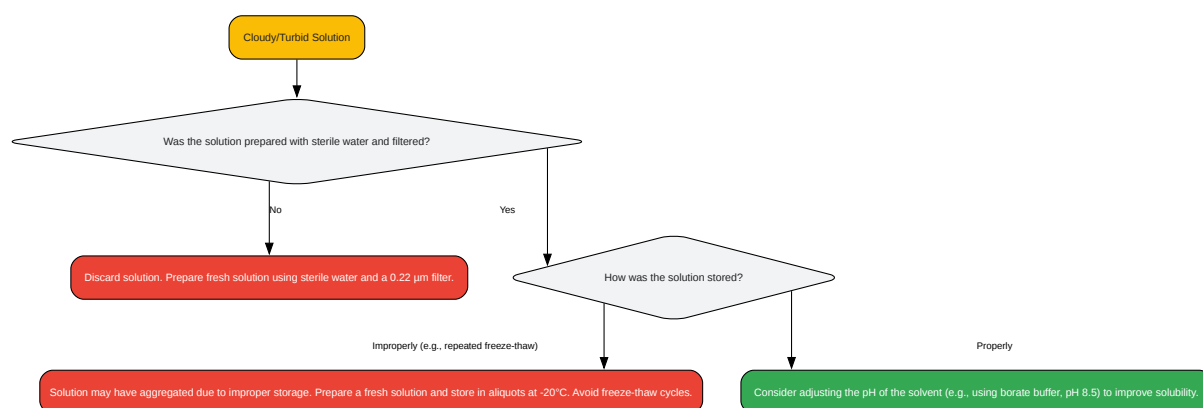
Troubleshooting Guide

This guide addresses specific issues you may encounter with poly-DL-lysine solutions.

Issue 1: My poly-DL-lysine solution appears cloudy or turbid.

This cloudiness can be a sign of either microbial contamination or polymer aggregation.

Troubleshooting Workflow:



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